

Introduction: Situating 9-Octadecyne in Modern Chemistry

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Compound of Interest

Compound Name: 9-Octadecyne

CAS No.: 35365-59-4

Cat. No.: B1295424

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9-Octadecyne ($C_{18}H_{34}$) is a long-chain internal alkyne that serves as a pivotal molecule in organic synthesis and materials science.^{[1][2]} Its structure, characterized by a carbon-carbon triple bond positioned centrally within an eighteen-carbon backbone, imparts a unique combination of linearity and reactivity. Unlike its terminal alkyne counterparts, the internal placement of the $C\equiv C$ bond in **9-octadecyne** dictates a specific set of chemical behaviors, making it a valuable substrate for transformations where regioselectivity is controlled or not a factor. This guide, intended for researchers and drug development professionals, provides a comprehensive overview of **9-octadecyne**'s core chemical properties, structural features, reactivity, synthesis, and handling, grounding technical data with mechanistic insights.

Part 1: Molecular Structure and Physicochemical Properties

The defining feature of **9-octadecyne** is its symmetrical structure, with the alkyne functional group located at the C9 position. This placement means the triple bond is flanked by two identical octyl (C_8H_{17}) chains.

Structural Analysis

The sp-hybridization of carbons C9 and C10 results in a linear geometry around the triple bond, with bond angles of approximately 180°.[3] This linearity influences the molecule's overall shape and its ability to pack in solid or liquid states. The molecule possesses a high degree of rotational freedom along the single bonds of its alkyl chains, but the central alkyne unit is rigid.
[1]

Caption: Chemical structure of **9-Octadecyne**.

Physicochemical Data

The physical properties of **9-octadecyne** are primarily dictated by its long, nonpolar hydrocarbon chains, leading to its characteristic oily nature and poor solubility in water. Key quantitative data are summarized below.

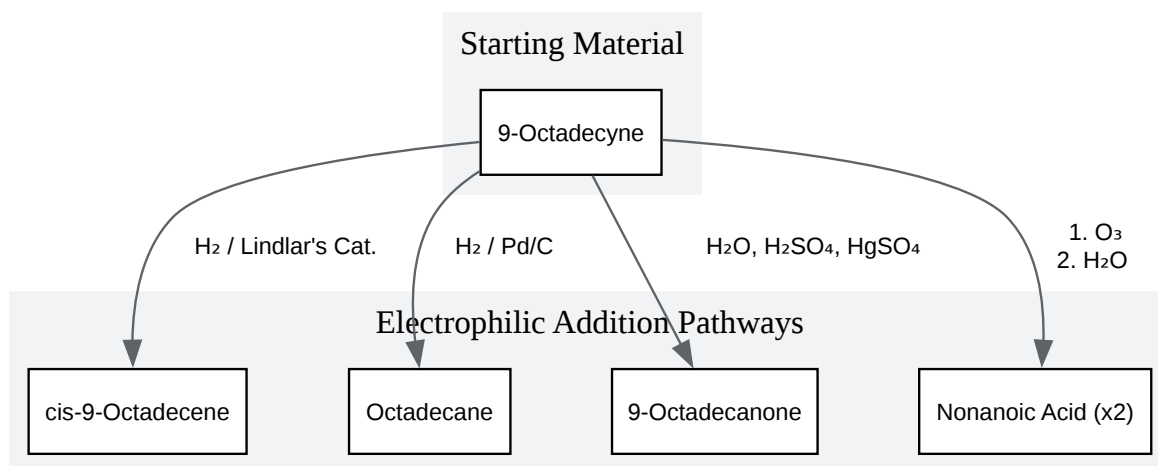
Property	Value	Source
Molecular Formula	C ₁₈ H ₃₄	[2]
Molecular Weight	250.46 g/mol	[2]
CAS Number	35365-59-4	[2]
Melting Point	1.5 °C	[4]
Boiling Point	313.6 °C (estimated)	[4]
Density	0.8012 g/cm ³	[4]
Refractive Index	1.4488	[4]
LogP (Octanol/Water)	6.491 (Calculated)	[5]
Water Solubility	Insoluble	[6]
Solubility	Soluble in chloroform, ethyl acetate	[4]

Part 2: Reactivity Profile of an Internal Alkyne

The reactivity of **9-octadecyne** is centered on its carbon-carbon triple bond. As an internal alkyne, it lacks the acidic proton characteristic of terminal alkynes ($\text{pK}_a \approx 25$), and therefore cannot be deprotonated to form acetylide anions under standard conditions.^{[3][7]} Its reactions are dominated by electrophilic additions across the triple bond.

Key Chemical Transformations

- **Hydrogenation:** Catalytic hydrogenation of **9-octadecyne** can be controlled to yield either the corresponding alkene or alkane.
 - **To cis-Alkene:** Using a poisoned catalyst, such as Lindlar's catalyst (palladium on calcium carbonate, poisoned with lead acetate and quinoline), hydrogenation occurs with syn-addition of hydrogen, yielding exclusively cis-9-octadecene.^[8] This stereoselectivity is crucial in the synthesis of natural products and polymers.
 - **To Alkane:** Complete reduction to the alkane, octadecane, is achieved using a more active catalyst like platinum or palladium on carbon (Pd/C) with H_2 gas.^[8]
- **Hydrohalogenation:** The addition of hydrogen halides (HX) across the triple bond of an internal alkyne like **9-octadecyne** is not regioselective.^{[7][9]} Because the alkyne is symmetrical, the addition of one equivalent of HX will produce a mixture of (E)- and (Z)-9-halo-9-octadecene.
- **Hydration:** The acid-catalyzed addition of water across the triple bond (often using HgSO_4 as a catalyst) initially forms an enol intermediate.^[9] This enol rapidly tautomerizes to the more stable keto form. For a symmetrical internal alkyne like **9-octadecyne**, this reaction yields a single ketone product, 9-octadecanone.^{[9][10]}
- **Oxidative Cleavage:** Strong oxidizing agents like ozone (O_3) or potassium permanganate (KMnO_4) can cleave the triple bond entirely.^[10] Ozonolysis followed by a workup with water will cleave the C9-C10 bond, yielding two molecules of nonanoic acid. This reaction is a powerful analytical tool for determining the position of a triple bond within a carbon chain.

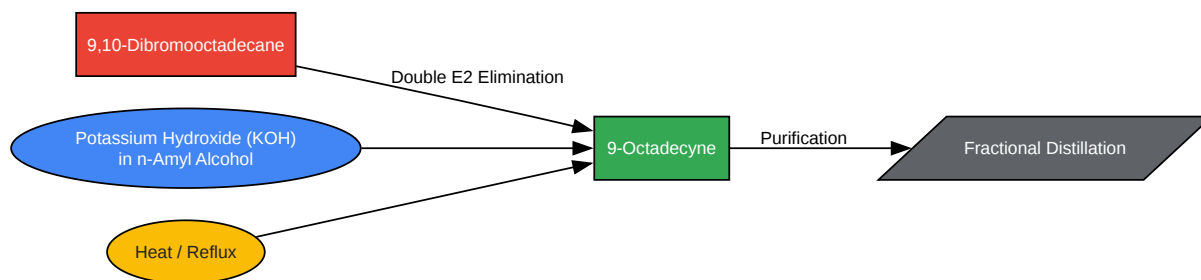


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Caption: Key reaction pathways for **9-Octadecyne**.

Part 3: Synthesis of 9-Octadecyne

A common and effective laboratory synthesis of internal alkynes involves the dehydrohalogenation of vicinal dihalides. One documented method for preparing **9-octadecyne** utilizes 9,10-dibromooctadecane as a precursor.^[11]



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Caption: Synthesis workflow for **9-Octadecyne**.

Experimental Protocol: Dehydrohalogenation of 9,10-Dibromooctadecane

This protocol is adapted from the method described by Deatherage and Olcott.^[11] The causality behind this choice rests on the E2 elimination mechanism; a strong, non-nucleophilic base in a high-boiling solvent is required to promote the two successive elimination reactions needed to form the alkyne.

Self-Validating System: The success of the reaction is validated by the evolution of HBr gas (which can be tested) and the final purification by fractional distillation, which separates the product based on its distinct boiling point from the starting material and high-boiling solvent.

Methodology:

- **Apparatus Setup:** Assemble a round-bottom flask equipped with a reflux condenser and a heating mantle. Ensure all glassware is dry.
- **Reagent Charging:** To the flask, add 9,10-dibromooctadecane. For each mole of the dibromide, add at least two moles of potassium hydroxide (KOH). Add a sufficient volume of n-amyl alcohol to dissolve the reactants upon heating.
- **Reaction Execution:** Heat the mixture to reflux. The high temperature is necessary to overcome the activation energy for both elimination steps. The reaction will become warm and evolve hydrogen bromide (HBr) gas.^[11] Reflux for several hours until the reaction is complete (completion can be monitored by thin-layer chromatography).
- **Workup and Isolation:**
 - Allow the reaction mixture to cool to room temperature.
 - Carefully add dilute hydrochloric acid to neutralize any excess KOH and quench the reaction.
 - Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with dilute HCl and then with water until the aqueous layer is neutral.
- **Purification:**

- Remove the n-amyl alcohol solvent by distillation under reduced pressure.
- The crude **9-octadecyne** residue is then purified by fractional distillation to yield the final product.[\[11\]](#)

Part 4: Applications in Research and Drug Development

While **9-octadecyne** itself is not an active pharmaceutical ingredient, its value lies in its role as a versatile chemical intermediate and building block.[\[12\]](#)

- **Scaffold for Complex Molecules:** The long C₁₈ chain can be incorporated into larger molecules, such as lipids or polymers, where the alkyne serves as a handle for further functionalization via click chemistry or other addition reactions.
- **Probing Molecular Interactions:** In drug development, long-chain hydrocarbons are fundamental to molecules that interact with lipid bilayers or hydrophobic pockets of proteins. [\[13\]](#) Synthesizing derivatives of **9-octadecyne** allows for the systematic exploration of structure-activity relationships where chain length, rigidity, and functionality are critical.
- **Precursor to Bioactive Alkenes:** As demonstrated, **9-octadecyne** is a direct precursor to cis-9-octadecene (the hydrocarbon analogue of oleic acid) via stereoselective hydrogenation. [\[11\]](#) This provides a synthetic route to creating specific alkene geometries that are prevalent in biologically active molecules.

Part 5: Safety and Handling

As a long-chain hydrocarbon, **9-octadecyne** is a combustible liquid and should be handled with appropriate precautions.[\[14\]](#)[\[15\]](#)

- **Personal Protective Equipment (PPE):** Always wear safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[15\]](#)
- **Handling:** Use only in a well-ventilated area or under a chemical fume hood.[\[15\]](#) Keep away from heat, sparks, open flames, and other ignition sources.[\[16\]](#) Take measures to prevent the buildup of electrostatic charge.

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[16]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[16]

Conclusion

9-Octadecyne is a structurally simple yet chemically significant molecule. Its identity as a symmetrical, internal alkyne defines a predictable yet powerful reactivity profile centered on electrophilic additions. For researchers in organic synthesis and drug discovery, understanding its properties, reaction pathways, and synthetic routes is key to leveraging its potential as a molecular scaffold and synthetic intermediate. The protocols and data presented herein provide a foundational guide for the safe and effective use of **9-octadecyne** in advanced scientific applications.

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